

Preparing IC-87114 Stock Solution with DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: IC-87114

Cat. No.: B1684127

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Abstract

This document provides a comprehensive guide for the preparation, storage, and application of a dimethyl sulfoxide (DMSO) stock solution of **IC-87114**, a potent and selective inhibitor of the phosphoinositide 3-kinase delta (PI3K δ) isoform.[1][2][3] Detailed protocols for solubilization and storage are presented to ensure the integrity and efficacy of the compound in experimental settings. Furthermore, this note includes an overview of the PI3K/Akt/mTOR signaling pathway, the primary target of **IC-87114**, and recommended practices for its use in cell-based assays.

Introduction

IC-87114 is a small molecule inhibitor that selectively targets the p110 δ catalytic subunit of PI3K, exhibiting significantly less activity against other Class I PI3K isoforms (α , β , and γ).[1][3][4] This selectivity makes it a valuable tool for investigating the specific roles of PI3K δ in various cellular processes, particularly in immune cells where it is highly expressed.[4] Dysregulation of the PI3K δ signaling pathway is implicated in various diseases, including certain cancers and inflammatory conditions.[5][6] Accurate and consistent preparation of **IC-87114** stock solutions is paramount for obtaining reliable and reproducible experimental results. DMSO is the recommended solvent for preparing stock solutions of **IC-87114** due to its excellent solubilizing capacity for this compound.[1][4][7]

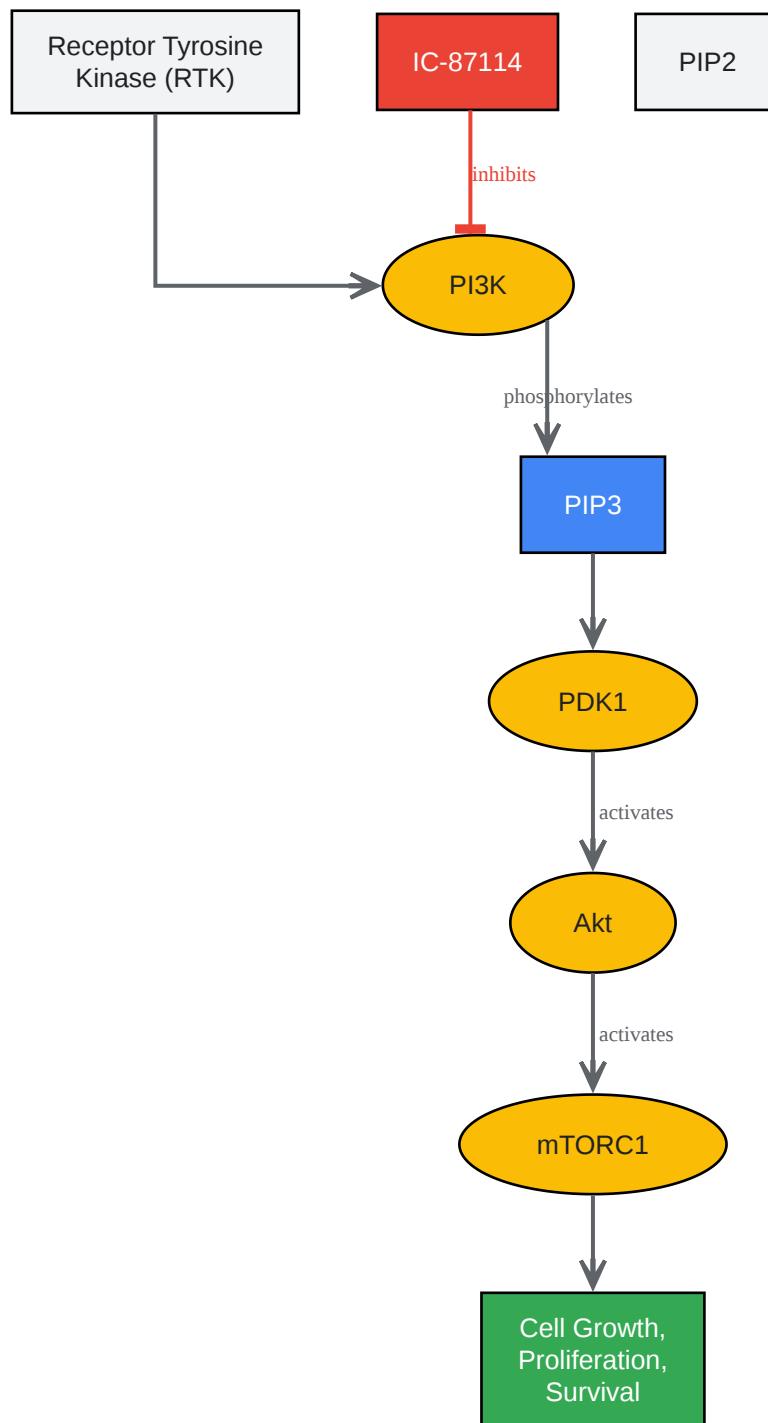
Physicochemical and Inhibitory Properties of IC-87114

A summary of the key quantitative data for **IC-87114** is presented in the table below for easy reference.

| Property | Value | Reference |
|------------------------------------|--|-----------|
| Molecular Formula | C ₂₂ H ₁₉ N ₇ O | [1][4] |
| Molecular Weight | 397.43 g/mol | [1][4][7] |
| CAS Number | 371242-69-2 | [1][4] |
| Appearance | White to gray solid powder | [2][3] |
| Purity | ≥98% | [4] |
| Solubility in DMSO | 0.66 mg/mL (1.66 mM) to 30 mg/mL (75.49 mM) | [1][3][4] |
| IC ₅₀ for PI3K δ | 0.5 μ M | [1][3][4] |
| IC ₅₀ for PI3K γ | 29 μ M | [1][3] |
| IC ₅₀ for PI3K β | 75 μ M | [3][4] |
| IC ₅₀ for PI3K α | >100 μ M | [1][3] |

PI3K/Akt/mTOR Signaling Pathway

IC-87114 exerts its effects by inhibiting PI3K δ , a critical node in the PI3K/Akt/mTOR signaling cascade. This pathway plays a central role in regulating cell growth, proliferation, survival, and metabolism. The following diagram illustrates the simplified signaling pathway.

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Caption: Simplified PI3K/Akt/mTOR signaling pathway and the inhibitory action of **IC-87114**.

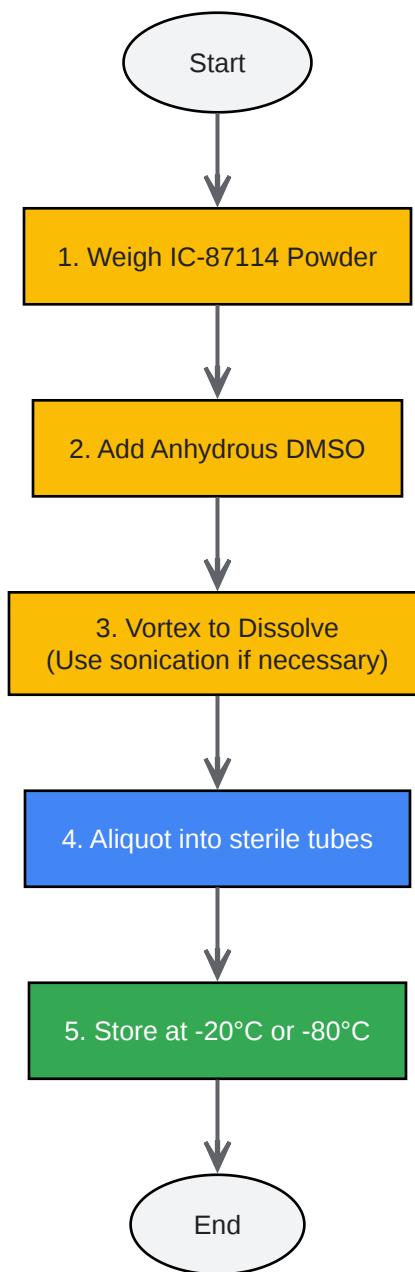
Experimental Protocol: Preparation of a 10 mM IC-87114 Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution of **IC-87114** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various *in vitro* assays.

Materials:

- **IC-87114** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

Workflow for Stock Solution Preparation:



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Caption: Experimental workflow for preparing **IC-87114** stock solution in DMSO.

Procedure:

- Calculation: To prepare a 10 mM stock solution, calculate the required amount of **IC-87114** and DMSO.
 - Molecular Weight of **IC-87114** = 397.43 g/mol

- For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
 - Mass (g) = 0.010 mol/L * 0.001 L * 397.43 g/mol = 0.0039743 g = 3.97 mg
- Therefore, to prepare 1 mL of a 10 mM stock solution, you will need 3.97 mg of **IC-87114** and 1 mL of DMSO.
- Weighing: Carefully weigh out the calculated amount of **IC-87114** powder using a calibrated precision balance in a fume hood.
- Solubilization:
 - Transfer the weighed **IC-87114** powder to a sterile, amber microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO. It is crucial to use fresh, high-quality DMSO as moisture can reduce the solubility of **IC-87114**.^[1]
 - Vortex the solution vigorously until the powder is completely dissolved. If necessary, brief sonication in a water bath can aid in dissolution.^{[3][8]} Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes.^[1]
 - Store the aliquots in a light-protected container at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[1]

Application in Cell-Based Assays

For cell-based assays, the DMSO stock solution should be diluted to the final working concentration in the appropriate cell culture medium. It is important to ensure that the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments. Working concentrations of **IC-87114** can range from nanomolar to micromolar, depending on the cell type and the specific experimental endpoint.^[1]

Safety Precautions

IC-87114 is a bioactive compound and should be handled with appropriate safety precautions. Wear personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the powder and its solutions. All work should be conducted in a well-ventilated area, such as a chemical fume hood. Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Disclaimer: This protocol is intended for research use only by qualified personnel. The user is responsible for validating the protocol for their specific application.

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